

The Analytical Versatility of Sodium Cobaltinitrite: A Technical Guide

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Compound of Interest

Compound Name: Sodium cobaltinitrite

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An In-depth Exploration of its Discovery, Application, and Methodologies for Researchers, Scientists, and Drug Development Professionals.

Introduction

Sodium hexanitritocobaltate(III), commonly known as **sodium cobaltinitrite**, $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$, is a coordination compound that has held a significant place in the annals of analytical chemistry. [1][2] This inorganic salt is renowned for its ability to selectively precipitate potassium ions from solution, a property that has been historically pivotal for the qualitative and quantitative determination of potassium. [2] This technical guide provides a comprehensive overview of the discovery of **sodium cobaltinitrite** as an analytical reagent, its chemical properties, and detailed experimental protocols for its use in the analysis of potassium. The information is tailored for researchers, scientists, and professionals in drug development who require a thorough understanding of classical analytical techniques.

Historical Perspective: The Emergence of a Key Reagent

The use of **sodium cobaltinitrite** as a reagent for potassium detection dates back to the late 19th and early 20th centuries. Observers such as Sadtler (1870) had noted the formation of sparingly soluble double salts of potassium and sodium with cobaltinitrite. [2] However, it was the work of de Koningh that popularized its use as a qualitative test for potassium. [2] Subsequent investigations by Adie and Wood further elucidated the nature of the precipitate,

identifying its composition as dipotassium **sodium cobaltinitrite**, $K_2Na[Co(NO_2)_6] \cdot H_2O$.^[2] This discovery paved the way for the development of quantitative methods, including gravimetric and volumetric (titrimetric) analyses, for the accurate estimation of potassium.^[2]

Chemical and Physical Properties

Sodium cobaltinitrite is a yellow to orange-brown crystalline powder. A summary of its key properties is presented in the table below.

Property	Value	References
Chemical Formula	$Na_3[Co(NO_2)_6]$	^[1]
Molar Mass	403.94 g/mol	
Appearance	Yellow to brownish-yellow crystalline powder	
Solubility in Water	Soluble	
Melting Point	220 °C (decomposes)	
Formula of Precipitate with K^+	$K_2Na[Co(NO_2)_6] \cdot H_2O$	^[2]

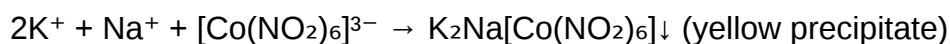
Quantitative Data and Analytical Parameters

The analytical utility of **sodium cobaltinitrite** is underpinned by the low solubility of the potassium-containing precipitate. The following table summarizes key quantitative parameters associated with its use.

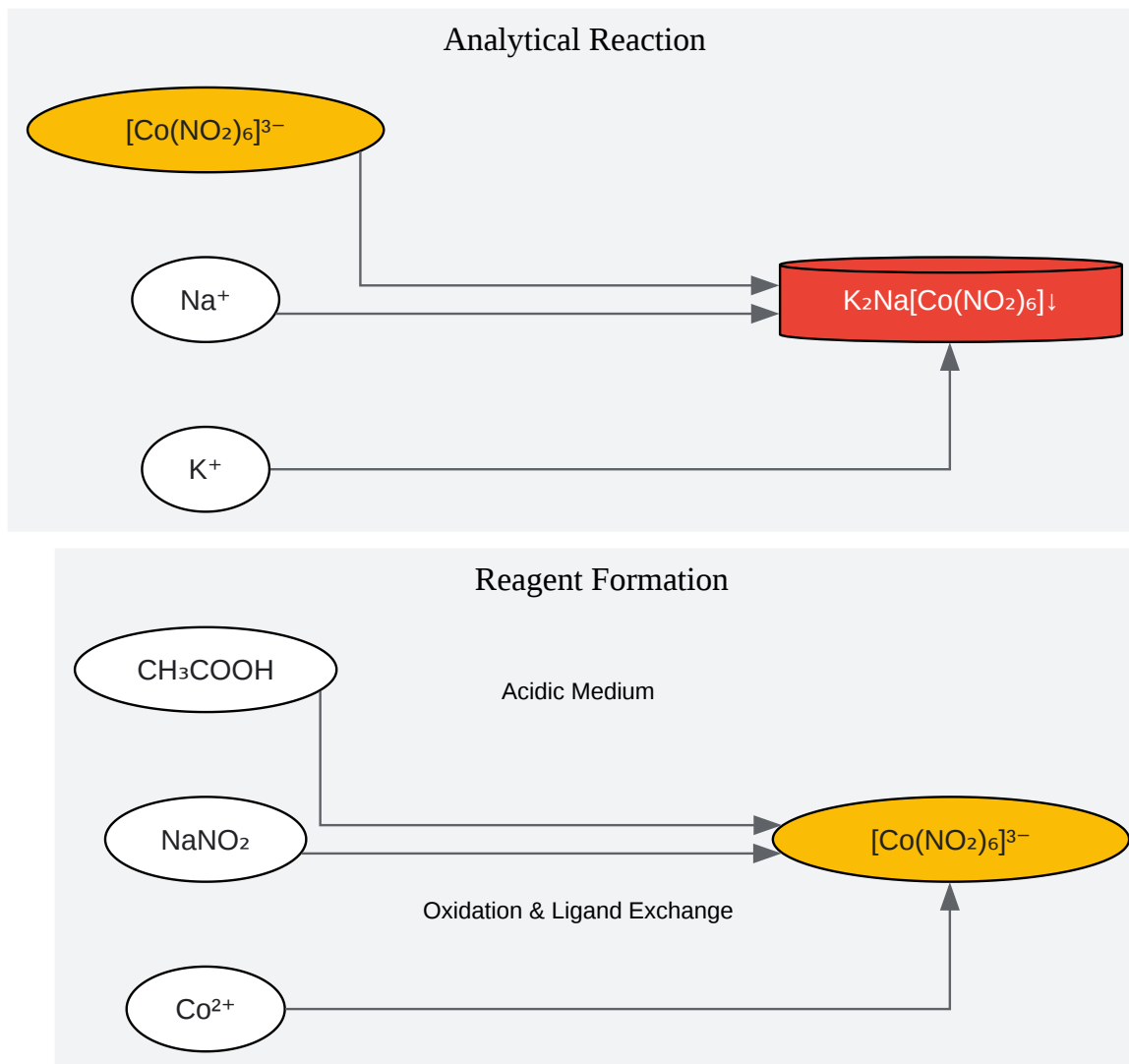
Parameter	Value	Notes and References
Solubility of $K_2Na[Co(NO_2)_6] \cdot H_2O$	Approx. 1 part in 20,000 (in 10% acetic acid)	Based on titration with $KMnO_4$. [2]
Detection Limit (Spectrophotometric)	0.63 $\mu g/L$	For a newer spectrophotometric method.[3]
Quantification Limit (Spectrophotometric)	2.1 $\mu g/L$	For a newer spectrophotometric method.[3]
Optimal pH	Slightly acidic (acetic acid)	Prevents the precipitation of cobalt hydroxide.
Interfering Ions	NH_4^+ , Rb^+ , Cs^+ , Tl^+ , Pb^{2+} , Hg_2^{2+}	These ions can also form precipitates with the reagent. [4] Ammonium ions are a common interference due to their similar size and charge to potassium ions.

Reaction Mechanism and Stoichiometry

The analytical application of **sodium cobaltinitrite** is based on a precipitation reaction. The overall reaction for the determination of potassium is:



The formation of the hexanitritocobaltate(III) complex itself involves the oxidation of Co^{2+} to Co^{3+} in the presence of excess nitrite ions.



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Caption: Reaction pathway for the formation of the cobaltinitrite reagent and its subsequent precipitation with potassium ions.

Experimental Protocols

Detailed methodologies for the key analytical techniques employing **sodium cobaltinitrite** are provided below.

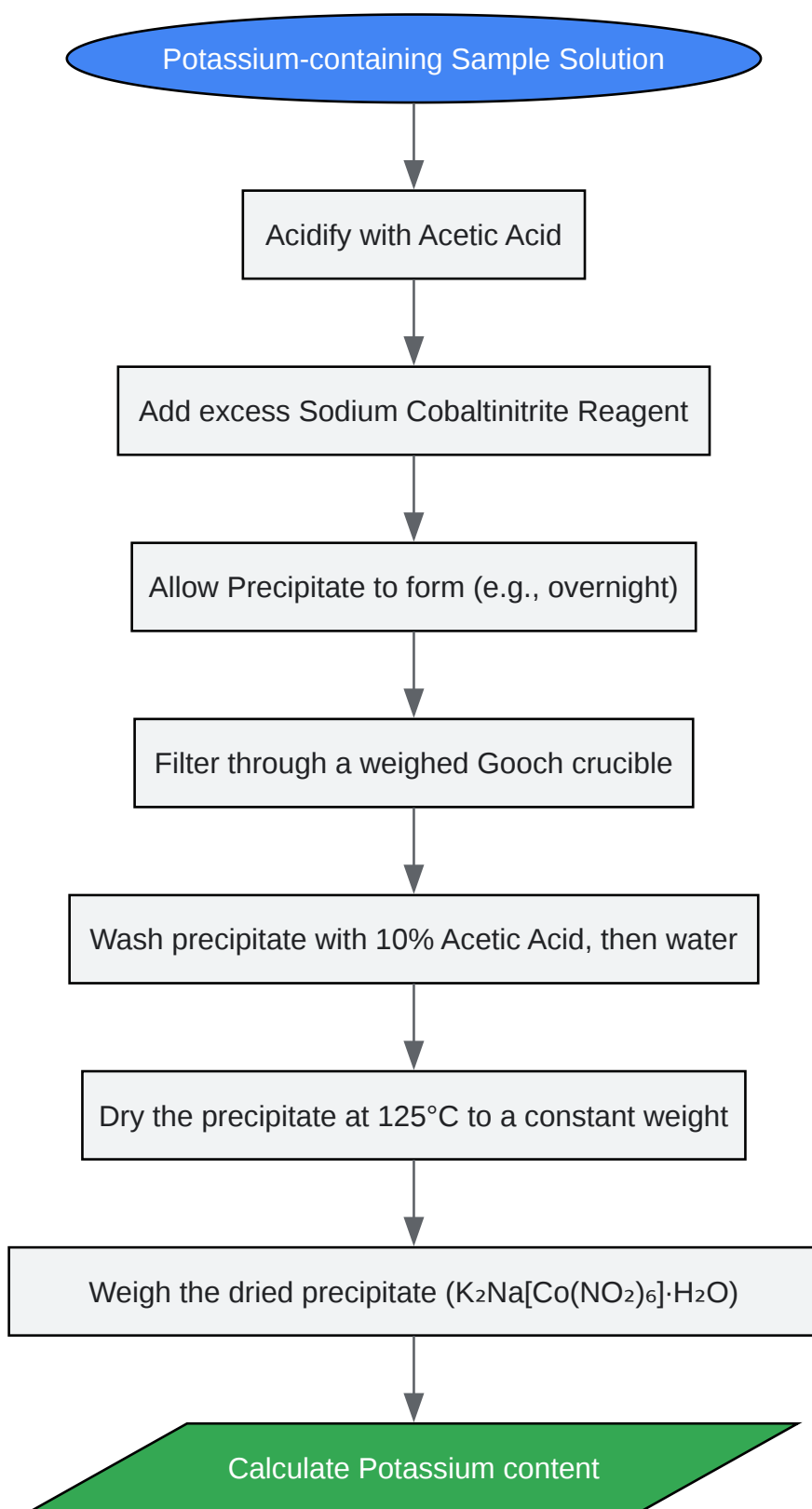
Preparation of Sodium Cobaltinitrite Reagent

A commonly used procedure for preparing the reagent is as follows:

- Solution A: Dissolve 113 g of cobalt acetate in 300 mL of water and add 100 mL of glacial acetic acid.
- Solution B: Dissolve 220 g of sodium nitrite in 400 mL of water.
- Mix the two solutions and remove the evolved nitric oxide by passing a stream of air through the solution.
- Allow the solution to stand for 24 hours.
- Filter the solution to remove any precipitate and make up the volume to 1 liter with distilled water.^[2]

Gravimetric Determination of Potassium

This method involves the precipitation of potassium as $\text{K}_2\text{Na}[\text{Co}(\text{NO}_2)_6] \cdot \text{H}_2\text{O}$ and weighing the dried precipitate.



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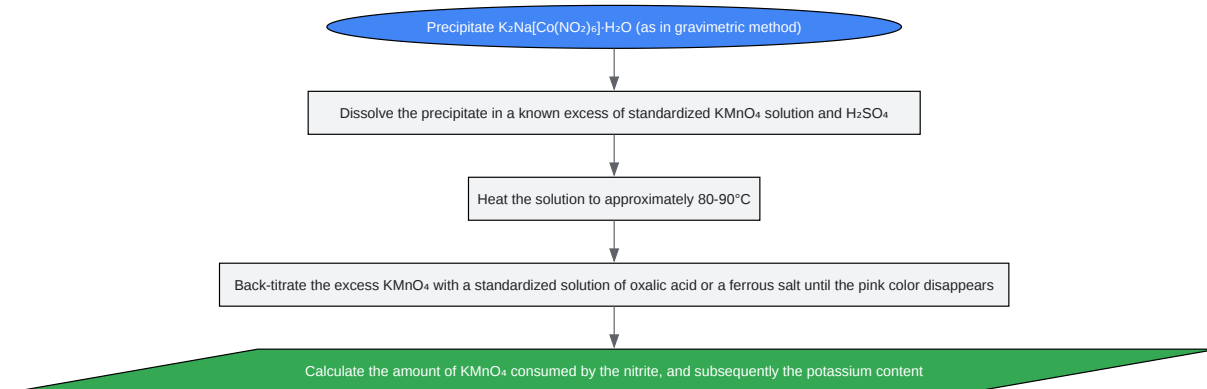
Caption: Experimental workflow for the gravimetric determination of potassium.

Detailed Protocol:

- Take a known volume of the potassium-containing sample solution.
- Acidify the solution with a small amount of acetic acid.
- Add a freshly prepared solution of **sodium cobaltinitrite** in excess.
- Allow the mixture to stand for several hours, or overnight, to ensure complete precipitation.
[\[2\]](#)
- Filter the yellow precipitate through a pre-weighed sintered glass crucible.
- Wash the precipitate with cold 10% acetic acid until the washings are colorless, followed by a final wash with a small amount of cold water.[\[2\]](#)
- Dry the crucible and precipitate in an oven at 125 °C to a constant weight.
- The weight of the precipitate ($\text{K}_2\text{Na}[\text{Co}(\text{NO}_2)_6] \cdot \text{H}_2\text{O}$) is used to calculate the amount of potassium.

Titrimetric (Volumetric) Determination of Potassium

This method involves the oxidation of the nitrite in the precipitate with a standardized solution of potassium permanganate (KMnO_4).



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Caption: Experimental workflow for the titrimetric determination of potassium.

Detailed Protocol:

- Precipitate the potassium as $K_2Na[Co(NO_2)_6] \cdot H_2O$ as described in the gravimetric method and filter it.
- Transfer the precipitate and the filter paper to a beaker.
- Add a known excess of a standardized potassium permanganate solution and an appropriate amount of sulfuric acid.
- Heat the solution to facilitate the oxidation of the nitrite ions by the permanganate. The reaction is: $5K_2Na[Co(NO_2)_6] + 12KMnO_4 + 28H_2SO_4 \rightarrow 5CoSO_4 + 5Na_2SO_4 + 11K_2SO_4 + 12MnSO_4 + 30HNO_3 + 13H_2O$

- After the reaction is complete, the excess unreacted permanganate is determined by back-titration with a standard solution of a reducing agent, such as oxalic acid or ferrous ammonium sulfate, until the pink color of the permanganate disappears.
- The amount of permanganate consumed is used to calculate the amount of nitrite, and thus the amount of potassium in the original sample.

Spectrophotometric Determination of Potassium

A more recent development involves a spectrophotometric method based on the cobalt content of the precipitate.

Detailed Protocol:

- Precipitate the potassium as $K_2Na[Co(NO_2)_6]$ as previously described.
- Centrifuge the sample and discard the supernatant.
- Wash the precipitate with 70% ethanol to remove any excess reagent.[\[5\]](#)
- Dissolve the precipitate in concentrated hydrochloric acid. This results in the formation of a bluish-green colored solution.[\[3\]](#)
- Measure the absorbance of the solution at a wavelength of 623 nm.[\[3\]](#)
- The concentration of potassium is determined by comparing the absorbance to a standard curve prepared from known concentrations of potassium.[\[3\]](#)

Conclusion

The discovery and application of **sodium cobaltinitrite** as an analytical reagent represent a significant milestone in the history of chemistry. While modern instrumental techniques such as atomic absorption spectroscopy and ion-selective electrodes are now more commonly used for potassium analysis due to their speed and sensitivity, the classical methods involving **sodium cobaltinitrite** remain valuable for their accuracy and as important pedagogical tools. For researchers and professionals in fields where a fundamental understanding of analytical chemistry is crucial, knowledge of these methods provides a strong foundation. The detailed

protocols and quantitative data presented in this guide offer a practical resource for the application of this venerable analytical reagent.

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